

A Technical Guide to 3-Bromobiphenyl: Sourcing, Synthesis, and Application in Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromobiphenyl

Cat. No.: B057067

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Bromobiphenyl is a halogenated aromatic hydrocarbon that serves as a versatile intermediate in organic synthesis, particularly in the development of pharmaceuticals, liquid crystals, and other advanced materials. Its biphenyl core structure, functionalized with a bromine atom at the meta position, allows for a variety of cross-coupling reactions to form more complex molecular architectures. This technical guide provides an in-depth overview of **3-Bromobiphenyl**, covering its commercial availability, pricing, synthetic methodologies, and applications in drug discovery and analytical sciences.

Commercial Availability and Pricing

The procurement of high-quality **3-Bromobiphenyl** is a critical first step for any research or development project. A variety of chemical suppliers offer this compound with different purity levels and in various quantities. Below is a comparative summary of major suppliers and their current pricing.

Supplier	Product Code	Purity	Quantity	Price (USD)
Sigma-Aldrich	255386	97%	5 g	\$39.30
Thermo Scientific Chemicals (via Fisher Scientific)	B2172606	99%	5 g	Price available upon login/request[1]
Thermo Scientific Chemicals (via Dabos)	B21726-06	97%	5 g	\$181.95[2]
Thermo Scientific Chemicals (via Dabos)	B21726-14	97%	25 g	\$723.40[3]
Boron Molecular	BM962	97%	100 g	\$40.00 - \$700.00 (price range for 100g, 500g, 1000g)[3]
Biosynth	FB33934	-	25 g	\$95.00[4]
Biosynth	FB33934	-	50 g	\$95.00[4]
Biosynth	FB33934	-	100 g	\$95.00[4]
Biosynth	FB33934	-	250 g	\$185.61[4]
Santa Cruz Biotechnology	sc-239158	98%	-	Price available upon request
TCI America	B2001	>98.0% (GC)	-	Price available upon request
AccuStandard	B-002N	Certified Reference Material	10 mg	Price available upon request[5]
AccuStandard	B-002S	35 µg/mL in Isooctane	1 mL	\$20.00[2]

Otto Chemie Pvt. Ltd.	B 0125	99%	-	Price available upon request
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Note: Prices are subject to change and may not include shipping and handling fees. Some suppliers require registration or login to view pricing information.

Synthetic Protocols

3-Bromobiphenyl is a valuable building block in organic synthesis, most notably in palladium-catalyzed cross-coupling reactions such as the Suzuki-Miyaura coupling.

Experimental Protocol: Suzuki-Miyaura Coupling of 3-Bromobiphenyl with Phenylboronic Acid

This protocol describes the synthesis of 3-phenylbiphenyl from **3-bromobiphenyl** and phenylboronic acid.

Materials:

- **3-Bromobiphenyl**
- Phenylboronic acid
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Triphenylphosphine (PPh_3)
- Potassium carbonate (K_2CO_3)
- Toluene
- Water (degassed)
- Ethyl acetate
- Sodium sulfate (Na_2SO_4)

- Silica gel for column chromatography
- Hexane

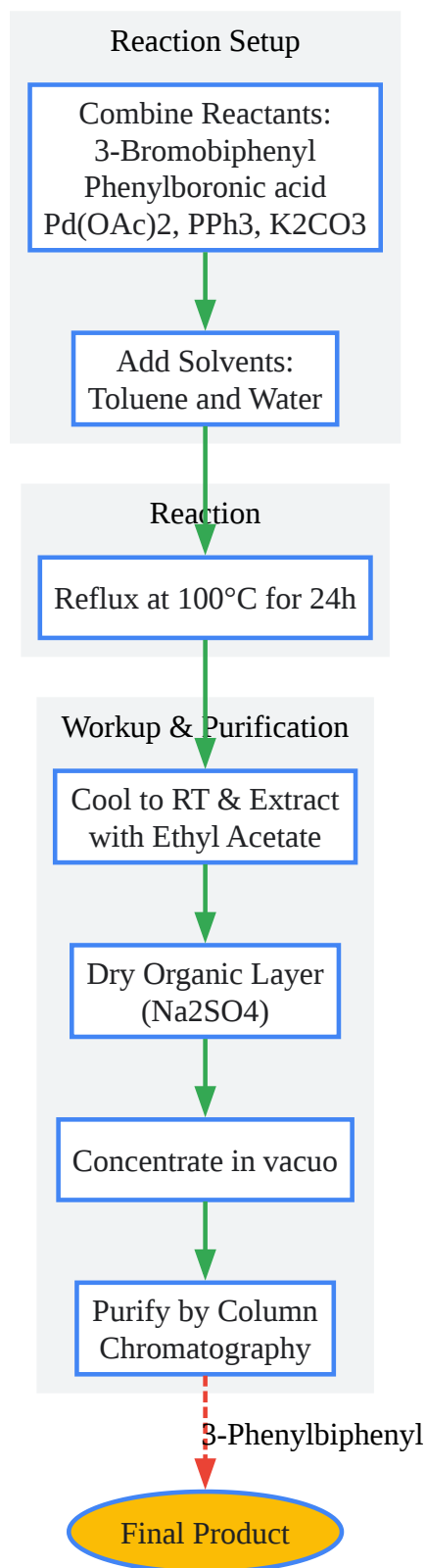
Equipment:

- 200 mL two-necked round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Syringes
- Separatory funnel
- Rotary evaporator
- Glassware for column chromatography

Procedure:

- To a 200 mL two-necked round-bottom flask, add **3-bromobiphenyl** (1.0 eq), phenylboronic acid (1.1 eq), Pd(OAc)₂ (0.03 eq), PPh₃ (0.06 eq), and K₂CO₃ (3.0 eq).^[4]
- Fit the flask with a reflux condenser and a rubber septum.
- Flush the flask with an inert gas (e.g., argon or nitrogen).
- Add toluene (40 mL) and degassed water (40 mL) via syringe.^[4]
- Heat the reaction mixture to reflux (bath temperature of 100°C) with vigorous stirring for 24 hours.^[4]
- After 24 hours, cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and extract with ethyl acetate (3 x 30 mL).^[4]

- Combine the organic layers and dry over anhydrous Na_2SO_4 .[\[4\]](#)
- Filter the mixture and concentrate the filtrate in vacuo using a rotary evaporator.[\[4\]](#)
- Purify the crude product by silica gel column chromatography using hexane as the eluent to yield 3-phenylbiphenyl.[\[4\]](#)



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Suzuki-Miyaura Coupling Workflow

Application in Analytical Methods

3-Bromobiphenyl and its derivatives are of interest as environmental contaminants, and sensitive detection methods are crucial for monitoring their presence. One such method is the use of electrochemical immunosensors.

Experimental Protocol: Electrochemical Immunosensor for **3-Bromobiphenyl** Detection

This protocol outlines the general steps for constructing and using an electrochemical immunosensor for the detection of **3-bromobiphenyl**.

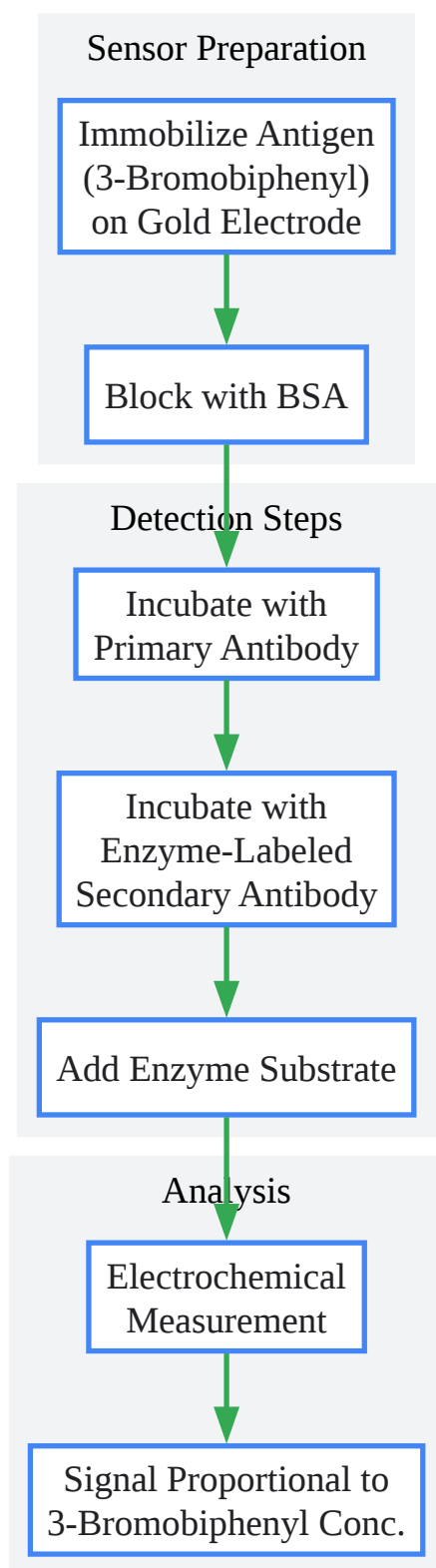
Materials:

- Gold electrode
- **3-Bromobiphenyl** antigen
- Anti-**3-bromobiphenyl** antibody (primary antibody)
- Enzyme-labeled secondary antibody (e.g., HRP-labeled)
- Bovine Serum Albumin (BSA) for blocking
- Phosphate-buffered saline (PBS)
- Substrate for the enzyme (e.g., TMB for HRP)
- Electrochemical workstation (potentiostat)

Procedure:

- Electrode Preparation:
 - Clean the gold electrode surface.
 - Immobilize the **3-bromobiphenyl** antigen onto the electrode surface. This can be achieved through self-assembled monolayers or other surface modification techniques.

- Blocking:
 - Incubate the electrode with a BSA solution to block any non-specific binding sites on the surface.
 - Wash the electrode with PBS.
- Antibody Incubation:
 - Incubate the electrode with a solution containing the primary anti-**3-bromobiphenyl** antibody. The antibody will specifically bind to the immobilized antigen.
 - Wash the electrode with PBS to remove any unbound primary antibody.
- Secondary Antibody Incubation:
 - Incubate the electrode with a solution of the enzyme-labeled secondary antibody, which will bind to the primary antibody.
 - Wash the electrode thoroughly with PBS to remove any unbound secondary antibody.
- Electrochemical Detection:
 - Place the electrode in a solution containing the enzyme's substrate.
 - The enzyme will catalyze a reaction that produces an electrochemically active species.
 - Use an electrochemical technique (e.g., cyclic voltammetry or differential pulse voltammetry) to measure the current generated by the reaction. The magnitude of the current is proportional to the amount of **3-bromobiphenyl** captured by the antibody.



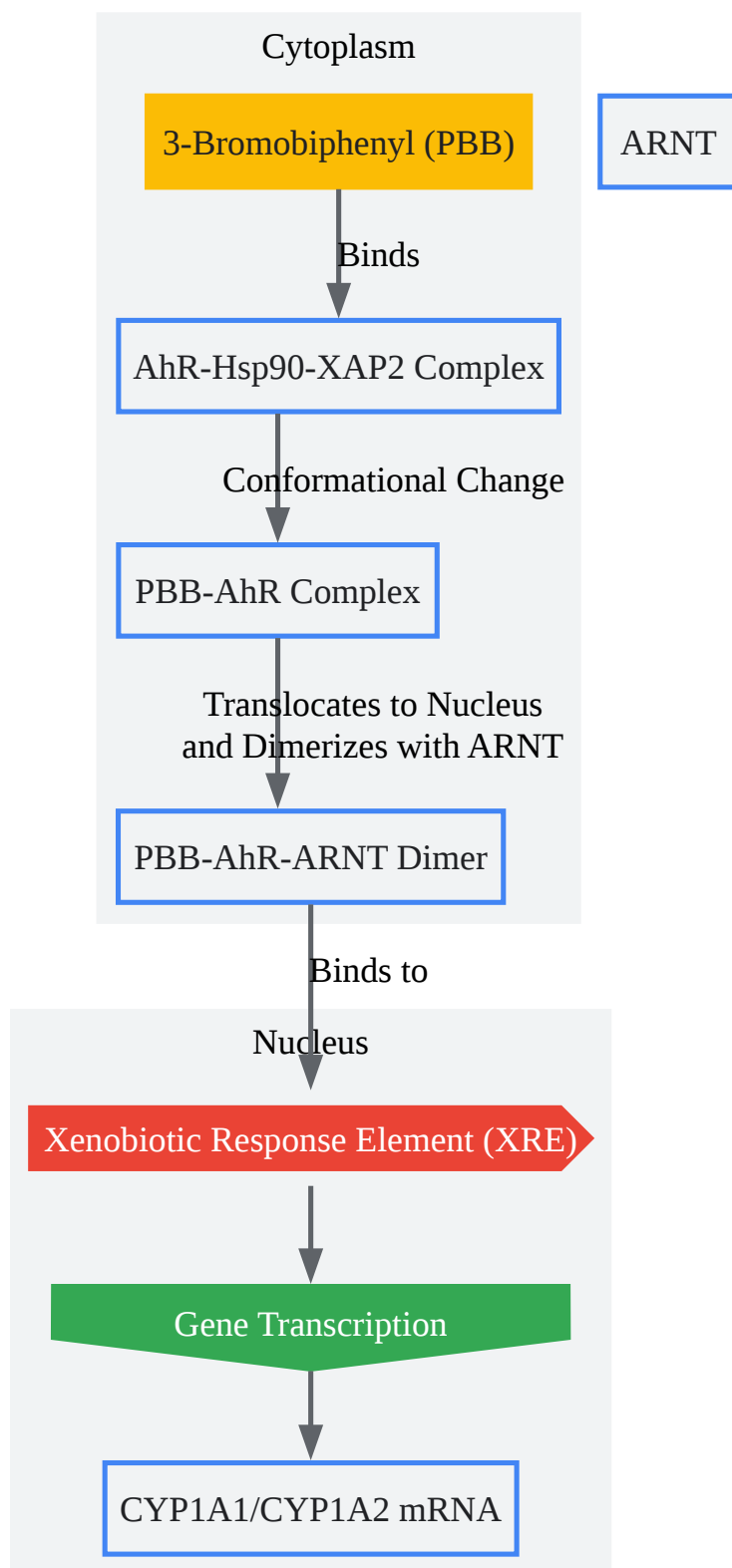
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Electrochemical Immunosensor Workflow

Role in Signaling Pathways

Polybrominated biphenyls (PBBs), the class of compounds to which **3-bromobiphenyl** belongs, are known to interact with cellular signaling pathways. A key target is the Aryl hydrocarbon Receptor (AhR), a ligand-activated transcription factor.

Activation of the AhR signaling pathway by PBBs can lead to the transcriptional upregulation of a number of genes, including those encoding for cytochrome P450 enzymes like CYP1A1 and CYP1A2.^[4] This can have significant downstream effects on cellular metabolism and homeostasis.



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Aryl Hydrocarbon Receptor (AhR) Signaling Pathway

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- To cite this document: BenchChem. [A Technical Guide to 3-Bromobiphenyl: Sourcing, Synthesis, and Application in Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057067#3-bromobiphenyl-price-and-suppliers]

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